

Technical Support Center: Optimizing Ppc-NB Linker Stability in Plasma

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Compound of Interest

Compound Name: Ppc-NB
Cat. No.: B8065094

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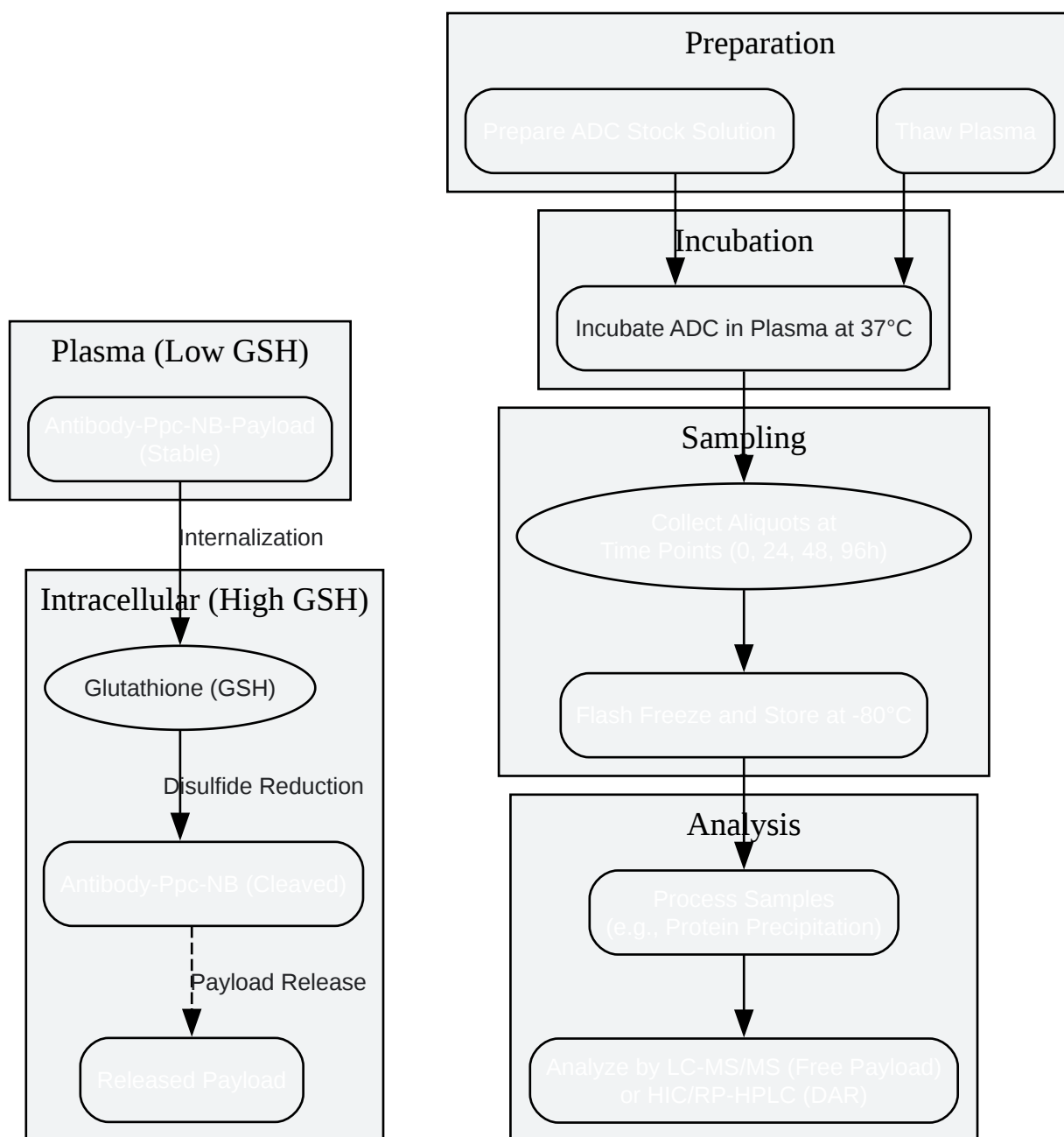
Welcome to the technical support center for the **Ppc-NB** linker. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing the stability of **Ppc-NB**-conjugated molecules in plasma. Here you will find frequently asked questions (FAQs) and troubleshooting guides to address common challenges encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the **Ppc-NB** linker and what is its cleavage mechanism?

The **Ppc-NB** (CAS: 1887040-81-4) is a glutathione-cleavable linker used in the development of antibody-drug conjugates (ADCs).[1][2] Its chemical formula is C₁₅H₁₄N₂O₅S₂. [2] The linker contains a disulfide bond that is susceptible to cleavage by reducing agents, primarily glutathione (GSH).[3] The concentration of GSH is significantly higher inside cells (1-10 mM) compared to the extracellular plasma environment (~5 μM), which is the basis for its targeted payload release mechanism.[3]

Below is a diagram illustrating the proposed glutathione-mediated cleavage of a **Ppc-NB** linker from a payload.



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References

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- [3. Antibody–drug conjugates: Recent advances in linker chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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